

Application Notes and Protocols for DB0614 in MOLT-4 Cell Lines

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Compound of Interest

Compound Name: DB0614

Cat. No.: B10823948

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Introduction

DB0614 is a potent and selective PROTAC (Proteolysis Targeting Chimera) designed to induce the degradation of NIMA-related kinase 9 (NEK9). As a member of the Never in Mitosis A-related kinase family, NEK9 plays a crucial role in the regulation of mitotic progression, including centrosome separation and spindle formation. Its aberrant activity has been implicated in the proliferation of cancer cells. The MOLT-4 cell line, derived from a patient with T-cell acute lymphoblastic leukemia (T-ALL), serves as a valuable in vitro model for studying the efficacy and mechanism of action of novel anti-leukemic agents.

These application notes provide a comprehensive guide for utilizing **DB0614** to study NEK9 degradation and its downstream functional consequences in MOLT-4 cells. The protocols outlined below are intended to serve as a starting point for researchers to investigate the effects of **DB0614** on cell viability, apoptosis, and cell cycle progression.

Data Presentation

While specific experimental data on the functional effects of **DB0614** in MOLT-4 cells is not extensively available in the public domain, the following table summarizes the known quantitative data for NEK9 degradation. This table is intended to be populated with experimental findings.

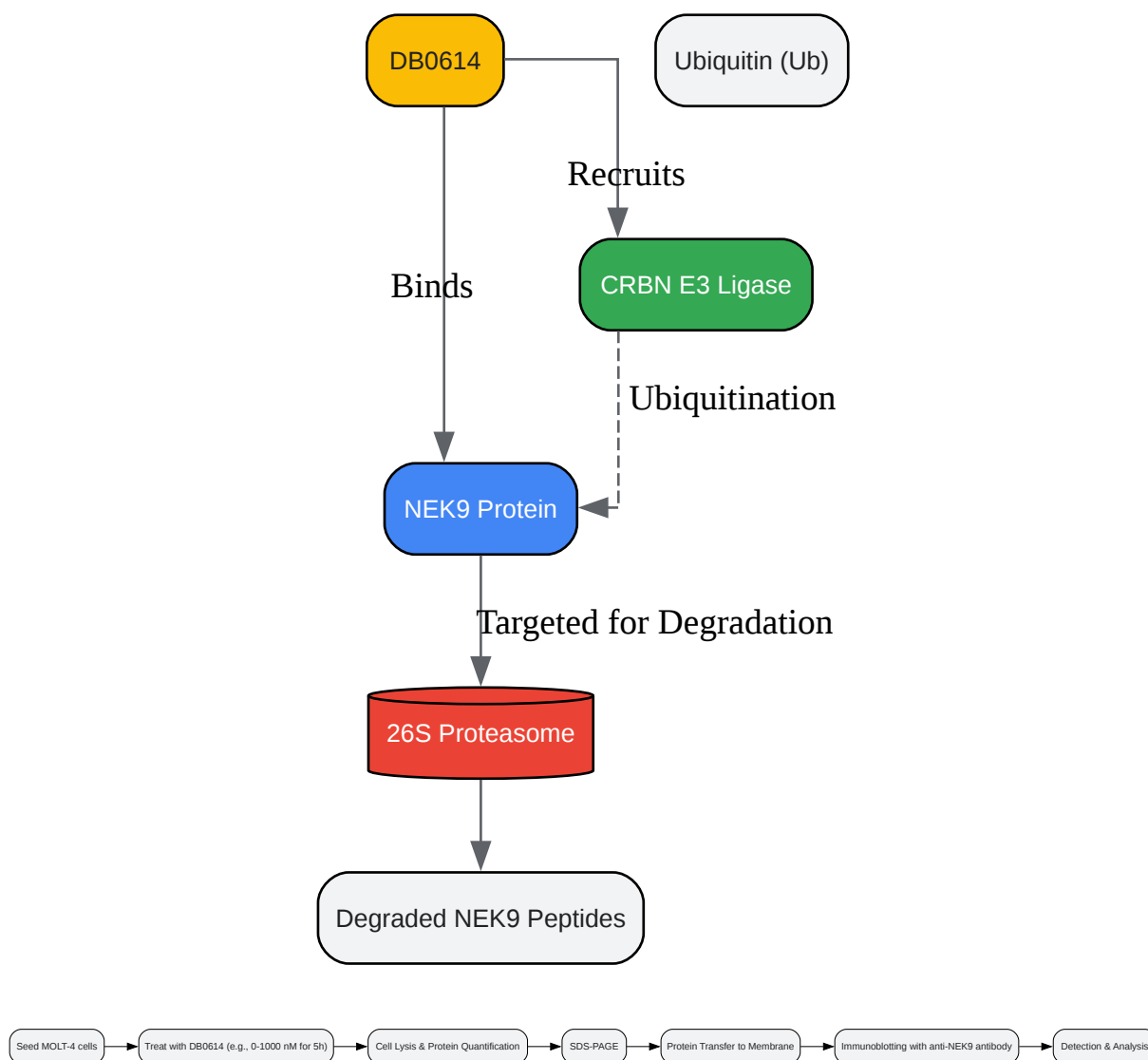
Table 1: Quantitative Effects of **DB0614** on MOLT-4 Cells

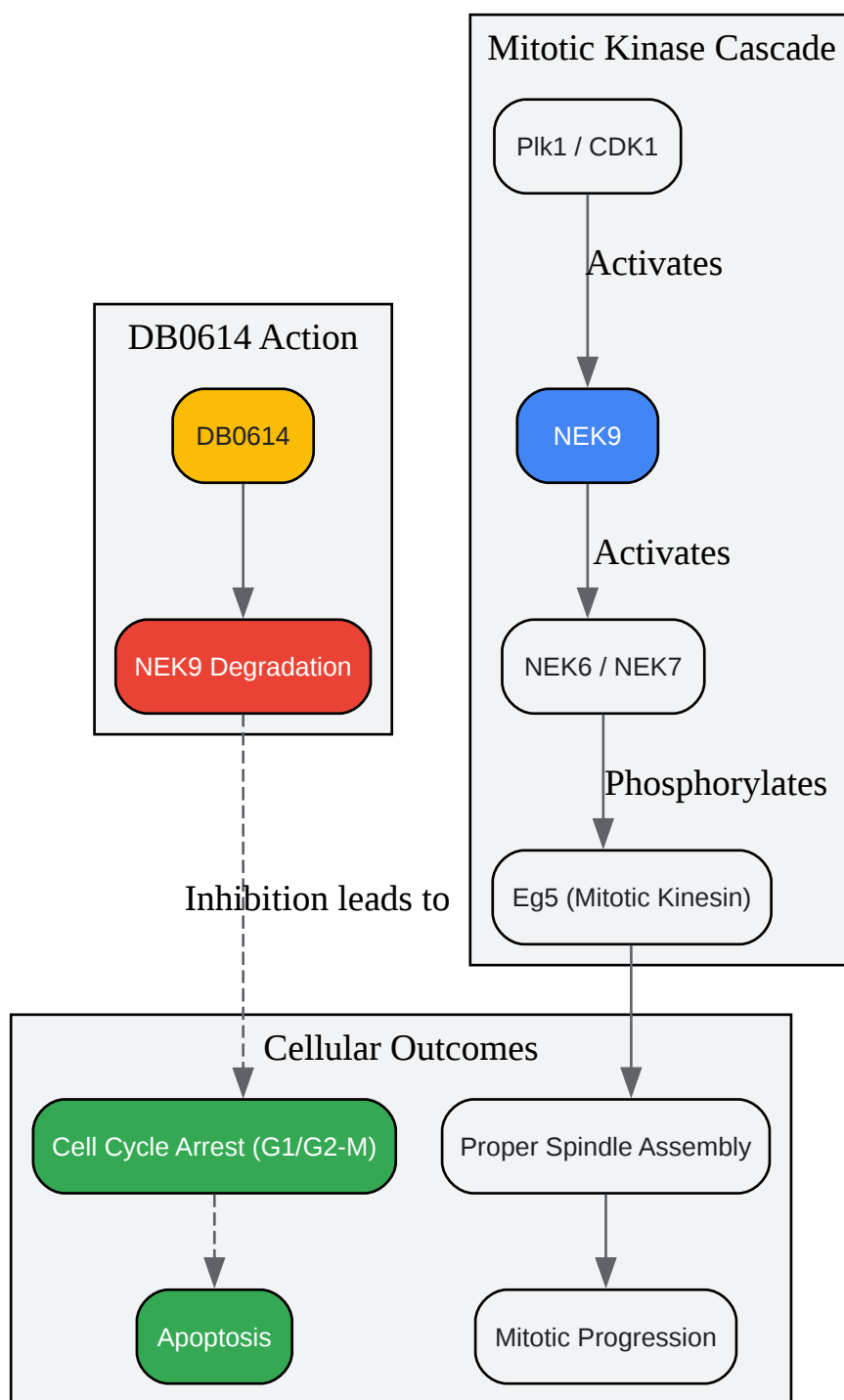
Parameter	Concentration	Incubation Time	Result	Reference
NEK9 Protein Degradation	125 nM	5 hours	Maximal degradation observed	[1] [2]
IC50 (Cell Viability)	TBD	TBD	To be determined by MTT or equivalent assay	
Apoptosis Induction (% of Annexin V positive cells)	TBD	TBD	To be determined by flow cytometry	
Cell Cycle Arrest (% of cells in G0/G1, S, G2/M)	TBD	TBD	To be determined by flow cytometry	

TBD: To Be Determined

Mechanism of Action: **DB0614**-mediated NEK9 Degradation

DB0614 functions as a heterobifunctional molecule. One end binds to the target protein, NEK9, while the other end recruits the E3 ubiquitin ligase Cereblon (CRBN). This proximity facilitates the ubiquitination of NEK9, marking it for degradation by the proteasome. This targeted protein degradation approach offers a powerful method to study the functional consequences of NEK9 loss.





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References

- 1. Nek9 regulates spindle organization and cell cycle progression during mouse oocyte meiosis and its location in early embryo mitosis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. MTT assay protocol | Abcam [abcam.com]
- To cite this document: BenchChem. [Application Notes and Protocols for DB0614 in MOLT-4 Cell Lines]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10823948#using-db0614-in-molt-4-cell-lines]

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